

Personal protective equipment for handling 3-(Trifluoromethyl)phenylacetonitrile

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)phenylacetonitrile

Cat. No.: B1294352

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Essential Safety and Handling Guide for 3-(Trifluoromethyl)phenylacetonitrile

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(Trifluoromethyl)phenylacetonitrile** (CAS No. 2338-76-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical Identifier: **3-(Trifluoromethyl)phenylacetonitrile** Synonyms: 3-(Trifluoromethyl)benzyl Cyanide, m-(Trifluoromethyl)phenylacetonitrile CAS Number: 2338-76-3
Molecular Formula: C₉H₆F₃N^{[1][2][3]}

Hazard Identification and Personal Protective Equipment (PPE)

3-(Trifluoromethyl)phenylacetonitrile is a hazardous chemical that requires stringent safety measures. It is classified as harmful if swallowed, in contact with skin, or inhaled, and causes skin and eye irritation.^[4] Some sources also classify it as a flammable liquid and vapor.^{[4][5]}

Recommended Personal Protective Equipment

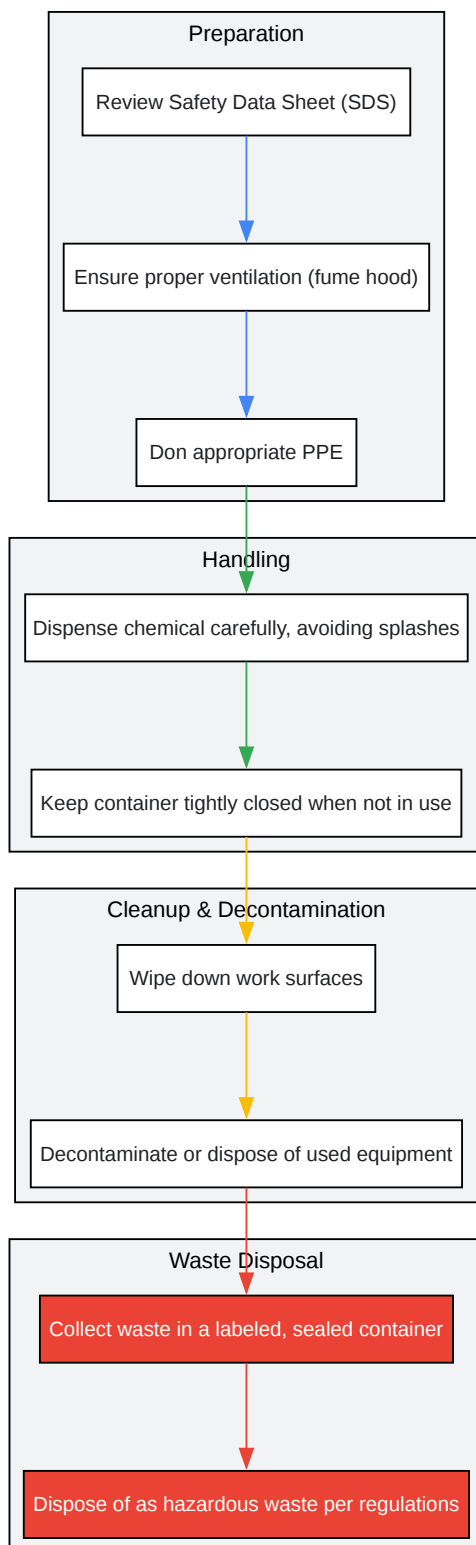
Proper selection and use of PPE are the most critical first lines of defense against exposure. The following table summarizes the required PPE for handling this substance.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash hazards.[6]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Protective clothing to prevent skin exposure.[6][7]	Prevents skin contact, which can be harmful and cause irritation.[4][5]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6][7]	Protects against inhalation of harmful vapors.[4][5]

Operational Plan for Safe Handling

A systematic approach to handling **3-(Trifluoromethyl)phenylacetonitrile** is crucial. The following workflow outlines the key steps from preparation to disposal.

Workflow for Handling 3-(Trifluoromethyl)phenylacetonitrile

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Safe Handling Workflow Diagram

Experimental Protocol

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[4][6]
 - Ensure a chemical fume hood is operational and certified.
 - Verify that a safety shower and eyewash station are accessible.[7]
 - Don all required PPE as specified in the table above.
- Handling:
 - Conduct all work with **3-(Trifluoromethyl)phenylacetonitrile** inside a chemical fume hood.[7]
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[5]
 - Prevent contact with skin, eyes, and clothing.[6]
 - Keep the container tightly closed when not in use to minimize vapor release.[5][7]
 - Do not eat, drink, or smoke in the handling area.[5]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[6][7]
 - Keep containers tightly closed.[5][6][7]
 - Store away from incompatible materials such as strong oxidizing agents.[7]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[4][6]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes.[4][6] Remove contaminated clothing and shoes.[5] Seek medical attention if irritation persists.[4][6]
Eye Contact	Immediately rinse eyes cautiously with water for at least 15 minutes, including under the eyelids. [4][6] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[5] Seek immediate medical attention or call a poison control center.[5][6]

Accidental Release Measures

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure adequate ventilation, if safe to do so.
- Contain: For liquid spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[4] For solid spills, sweep up and shovel into a suitable container for disposal.[6]
- Cleanup: Wear appropriate PPE during cleanup.
- Reporting: Report all spills to the appropriate environmental health and safety department.

Disposal Plan

3-(Trifluoromethyl)phenylacetonitrile and any contaminated materials must be disposed of as hazardous waste.

- **Waste Collection:** Collect all waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed container.
- **Disposal:** Dispose of the waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[4][5][6] Do not empty into drains.[6] Contaminated packaging should also be treated as hazardous waste.[4]

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